

Basic principles of using "Methyl 3-(chlorosulfonyl)propanoate"

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	Methyl 3-(chlorosulfonyl)propanoate
Cat. No.:	B093476

[Get Quote](#)

An In-Depth Technical Guide to the Application of **Methyl 3-(chlorosulfonyl)propanoate** in Modern Synthesis

Abstract

Methyl 3-(chlorosulfonyl)propanoate (CAS No. 15441-07-3) is a versatile bifunctional reagent of significant interest to researchers in synthetic chemistry and drug development. Possessing both a highly reactive sulfonyl chloride and a modifiable methyl ester, it serves as a valuable building block for introducing sulfonamide and sulfonate ester moieties tethered to a propanoate linker. This guide provides a comprehensive overview of its chemical properties, core reactivity, and mechanistic principles. It details field-proven protocols for its safe handling, storage, and application in the synthesis of key molecular scaffolds, emphasizing the causality behind experimental choices to ensure reproducible and reliable outcomes.

Section 1: Foundational Chemical Profile

Methyl 3-(chlorosulfonyl)propanoate is a liquid organic compound that acts as a powerful electrophile.^{[1][2]} Its utility is derived from the strategic placement of two distinct functional groups, enabling sequential or orthogonal chemical transformations.

Nomenclature and Identifiers

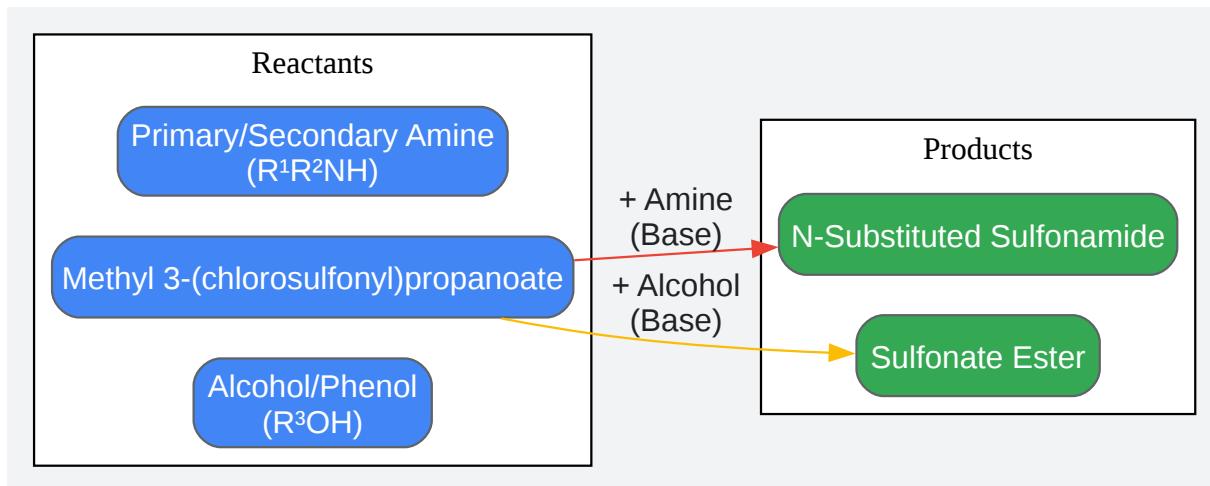
Identifier	Value
CAS Number	15441-07-3 [1] [3]
Molecular Formula	C ₄ H ₇ ClO ₄ S [3] [4]
IUPAC Name	methyl 3-(chlorosulfonyl)propanoate [2] [3]
Synonyms	3-Chlorosulfonyl-Propionic Acid Methyl Ester, Methyl 3-Chlorosulfonylpropionate, 3-Methoxy- 3-Oxopropanesulfonyl Chloride [3]
MDL Number	MFCD07339056 [1] [3]

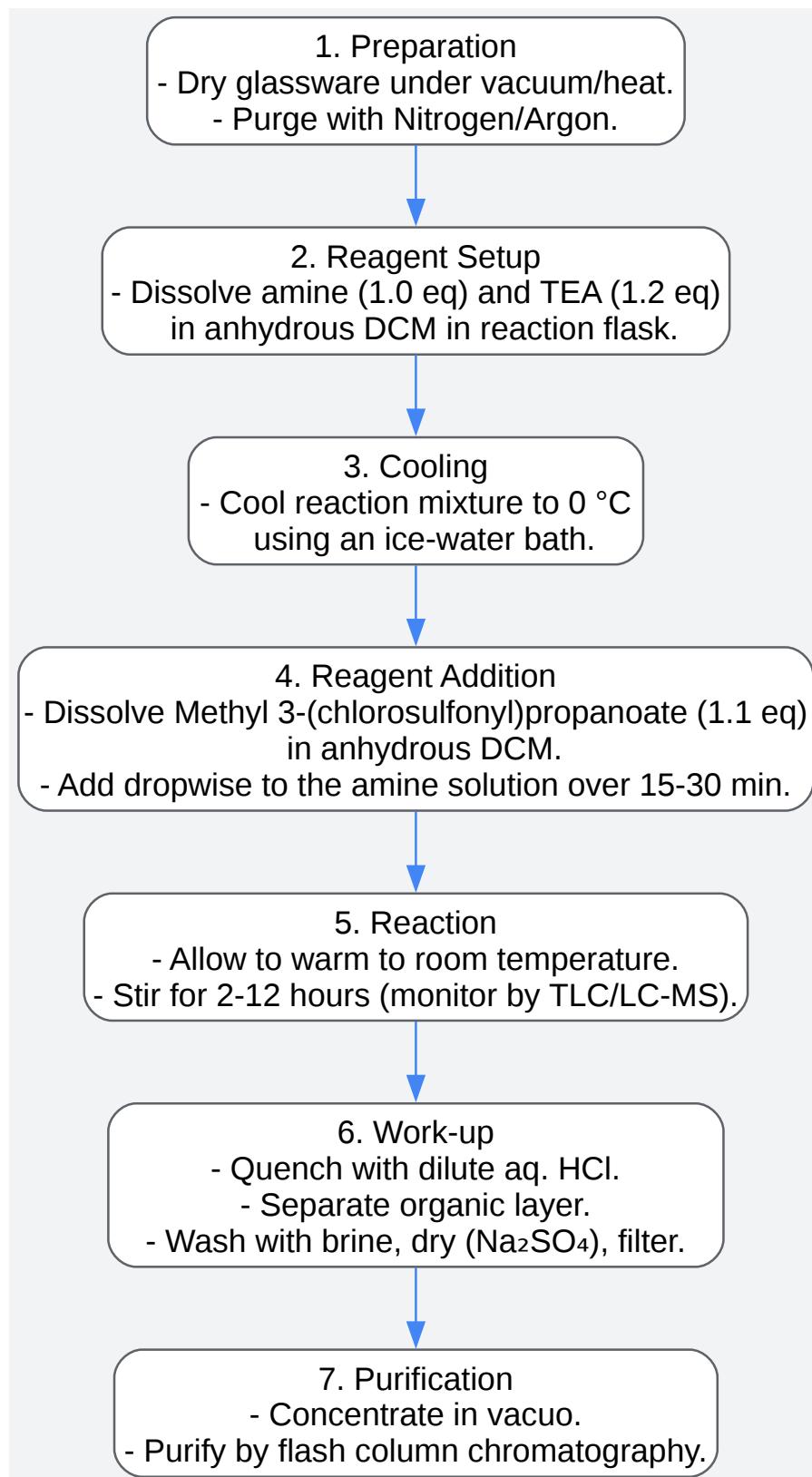
Physicochemical Properties

Property	Value	Source(s)
Molecular Weight	186.61 g/mol	[3] [4]
Appearance	Liquid	[1] [2]
Density	~1.43 g/cm ³	[3] [4]
Boiling Point	245.7 °C at 760 mmHg	[3] [4]
Flash Point	102.4 °C	[3]
Storage Temperature	2-8 °C, under inert atmosphere	[1] [5]

Structural Analysis

The molecule's structure is fundamental to its reactivity. The electron-withdrawing nature of the two sulfonyl oxygens and the chlorine atom renders the sulfur atom highly electrophilic and susceptible to nucleophilic attack.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 3-(chlorosulfonyl)propanoate | 15441-07-3 [sigmaaldrich.com]
- 2. Methyl 3-(chlorosulfonyl)propanoate | 15441-07-3 [sigmaaldrich.com]
- 3. americanelements.com [americanelements.com]
- 4. Methyl 3-(chlorosulfonyl)propanoate | CAS#:15441-07-3 | Chemsric [chemsrc.com]
- 5. 15441-07-3|Methyl 3-(chlorosulfonyl)propanoate|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Basic principles of using "Methyl 3-(chlorosulfonyl)propanoate"]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b093476#basic-principles-of-using-methyl-3-chlorosulfonyl-propanoate>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com